

A Comprehensive Technical Guide to the Safety and Handling of 2-Aminobenzamide

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Compound of Interest

Compound Name: 2-Aminobenzamide

Cat. No.: B116534

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **2-Aminobenzamide** (CAS No: 88-68-6). The information is intended to equip laboratory personnel with the necessary knowledge to handle this chemical safely and effectively.

Chemical Identification and Properties

2-Aminobenzamide, also known as anthranilamide, is an aromatic organic compound.^[1] It serves as a versatile building block in medicinal chemistry and chemical synthesis.^[2]

Table 1: Physical and Chemical Properties of **2-Aminobenzamide**

Property	Value	Source
Synonyms	Anthranilamide, o-Aminobenzamide, 2-Carbamoylaniline	[3][4][5]
Molecular Formula	C ₇ H ₈ N ₂ O	[6][7][8]
Molecular Weight	136.15 g/mol	[4][8]
Appearance	White to light brown or pale beige solid (crystals, powder, or flakes)	[4][7][9]
Melting Point	108-114 °C (226.4-237.2 °F)	[7][9]
Boiling Point	300 °C (572 °F) at 760 mmHg	[9]
Flash Point	198 °C (388.4 °F)	[9]
Autoignition Temperature	590 °C (1094 °F)	[9]
Water Solubility	1.74 g/L (Predicted)	[1]
Vapor Pressure	2.63E-05 mm Hg	[3]

Hazard Identification and Classification

2-Aminobenzamide is classified as a hazardous substance.[5][9] It is crucial to understand its potential health effects to ensure proper handling.

GHS Hazard Statements:

- H302: Harmful if swallowed.[6][10]
- H315: Causes skin irritation.[6][10][11]
- H317: May cause an allergic skin reaction.[6]
- H319: Causes serious eye irritation.[6][10][11]
- H335: May cause respiratory irritation.[6][10]

Signal Word: Danger/Warning[9][11]

The material is not thought to produce adverse health effects or irritation of the respiratory tract based on animal models, but good hygiene practice requires that exposure be kept to a minimum.[6] Skin contact may cause a sensitization reaction in some individuals.[6]

Experimental Protocols

While specific experimental reports for **2-Aminobenzamide** are not publicly detailed, the following represents standard methodologies used to determine the health hazards listed above. These protocols are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Table 2: Representative Experimental Protocols for Hazard Determination

Hazard	Standard Protocol (e.g., OECD Guideline)	Brief Methodology
Acute Oral Toxicity (LD50)	OECD Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method	A stepwise procedure with the use of a limited number of animals (typically rodents). The method involves administering the substance by oral gavage in a sequential manner. The outcome (survival or death) of the animals in the preceding step determines the dose for the subsequent step. The result allows for the classification of the substance and an estimation of the LD50 value.
Skin Irritation/Corrosion	OECD Guideline 404: Acute Dermal Irritation/Corrosion	A small amount of the test substance (0.5 g or 0.5 mL) is applied to a shaved patch of skin on a single experimental animal (typically a rabbit). The patch is covered with a gauze dressing for a specified period (e.g., 4 hours). After exposure, the substance is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours).
Eye Irritation/Corrosion	OECD Guideline 405: Acute Eye Irritation/Corrosion	A small, measured amount of the test substance (0.1 mL or 0.1 g) is applied into one eye of an experimental animal (typically a rabbit), with the other eye serving as a control.

The eyes are examined for signs of irritation, such as redness, swelling, and discharge, at specific intervals after application. The reversibility of any observed effects is also assessed.

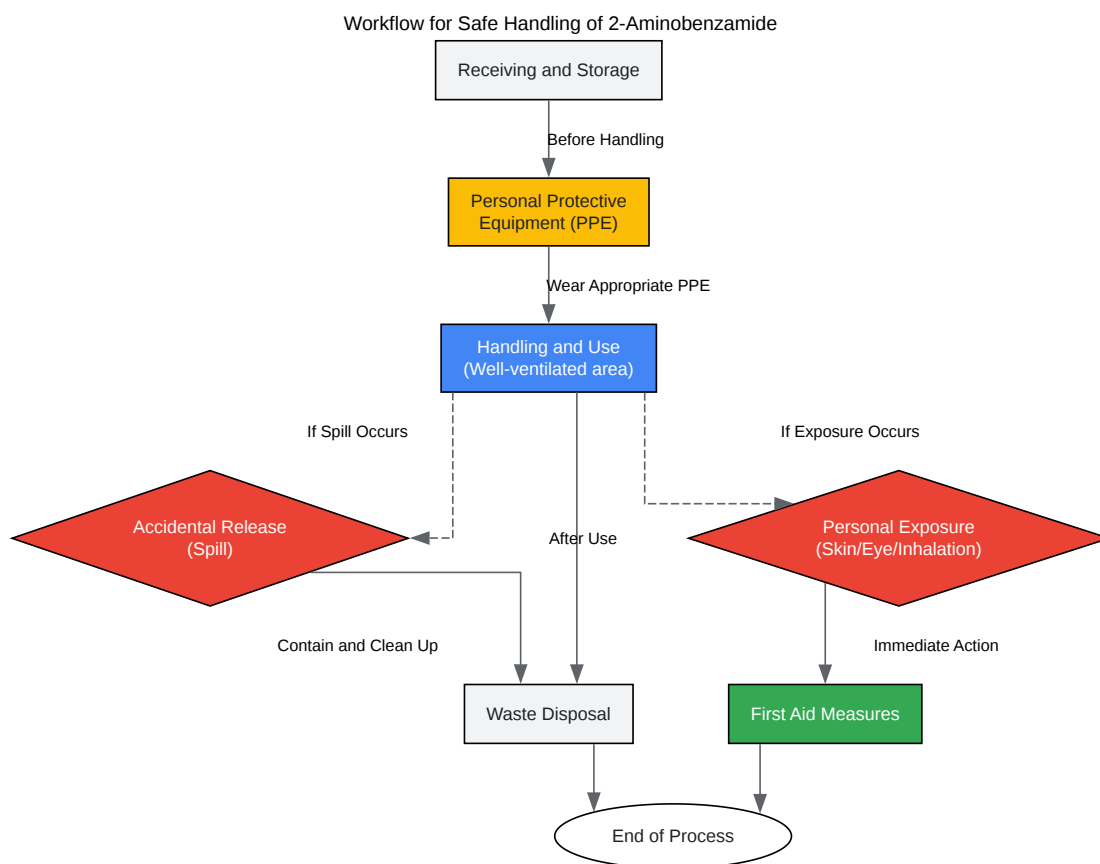
Skin Sensitization

OECD Guideline 429: Skin Sensitisation - Local Lymph Node Assay (LLNA)

This in vivo method assesses the potential of a substance to cause skin sensitization. It involves applying the test substance to the dorsal surface of the ears of mice for three consecutive days. Proliferation of lymphocytes in the draining auricular lymph nodes is measured (e.g., via incorporation of radio-labeled thymidine) and compared to controls. A stimulation index is calculated to determine the sensitizing potential.

Safety and Handling Procedures

A systematic approach to handling **2-Aminobenzamide** is essential to minimize exposure and ensure a safe laboratory environment.



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Caption: Logical workflow for the safe handling of **2-Aminobenzamide**.

Engineering Controls and Personal Protective Equipment (PPE)

- Engineering Controls: Use only outdoors or in a well-ventilated area.^[6] Ensure that eyewash stations and safety showers are close to the workstation location.^[9]
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[9]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.^[9] Contaminated work clothing should not be allowed out of the workplace.^[6]
- Respiratory Protection: If dust is generated, a respirator is required.^[6]

Handling and Storage

- Handling: Avoid all personal contact, including inhalation.^[6] Do not breathe dust.^[9] Wash hands and any exposed external body areas thoroughly after handling.^[6]^[11] Do not eat, drink, or smoke when using this product.^[6]
- Storage: Store in original containers, locked up, and in a cool, dry, well-ventilated place.^[6]^[9] Keep containers securely sealed when not in use and protect them from physical damage.^[6] Store away from incompatible materials such as strong oxidizing agents.^[9]

Emergency Procedures

First Aid Measures

Table 3: First Aid Procedures for **2-Aminobenzamide** Exposure

Exposure Route	First Aid Procedure	Source
Eye Contact	Immediately rinse cautiously with fresh running water for several minutes. Keep eyelids apart to ensure complete irrigation. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention, especially if irritation persists.	[6][9]
Skin Contact	Immediately remove all contaminated clothing. Wash skin and hair with plenty of soap and running water. Seek medical attention if irritation or a rash occurs.	[6][9]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor. If not breathing, give artificial respiration.	[6][9]
Ingestion	Rinse mouth with water. Immediately give a glass of water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.	[6][9]

Firefighting Measures

- **Extinguishing Media:** There is no restriction on the type of extinguisher which may be used. Use extinguishing media suitable for the surrounding area, such as water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[6][9][12]

- **Specific Hazards:** The product is non-combustible but containers may burn.[6] Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[9]
- **Firefighter Protection:** Wear self-contained breathing apparatus (SCBA) and full protective gear.[9] Cool fire-exposed containers with water spray from a protected location.[6]

Accidental Release Measures

- **Personal Precautions:** Alert personnel in the area.[6] Avoid breathing dust and contact with skin and eyes.[6] Wear appropriate protective clothing, gloves, safety glasses, and a dust respirator.[6]
- **Environmental Precautions:** Prevent spillage from entering drains or water courses.[6]
- **Cleanup Procedures:** For dry spills, use dry clean-up procedures to avoid generating dust.[6] Sweep up, shovel up, or vacuum the material and place it in a clean, dry, sealable, and labeled container for disposal.[6][9] Wash the spill area with large amounts of water.[6]

Stability and Reactivity

- **Chemical Stability:** The product is considered stable under normal conditions, and hazardous polymerization will not occur.[6][9]
- **Conditions to Avoid:** Incompatible products.[9]
- **Incompatible Materials:** Strong oxidizing agents.[9]
- **Hazardous Decomposition Products:** May emit corrosive fumes upon combustion.[6] Products include oxides of carbon and nitrogen.[9]

Toxicological and Ecological Information

Toxicological Information

- **Acute Toxicity:** Harmful if swallowed.[6] The material has not been classified as harmful by ingestion by EC Directives due to a lack of corroborating evidence.[6]
- **Skin Corrosion/Irritation:** Causes skin irritation.[6][11]

- Serious Eye Damage/Irritation: Causes serious eye irritation/damage.[6][9][11]
- Respiratory or Skin Sensitization: May cause an allergic skin reaction.[6]
- Chronic Effects: Skin contact is more likely to cause a sensitization reaction in some individuals compared to the general population.[6] It may also induce methemoglobinemia.[3]

Ecological Information

- Ecotoxicity: LC50 for freshwater fish (Pimephales promelas) is 354 - 439 mg/L over 96 hours (flow-through).[9]
- Mobility: The substance is expected to have very high mobility in soil.[13] However, aromatic amines can bind strongly to organic matter in soils.[13]
- Persistence and Degradability: No specific data available.
- Bioaccumulation: No information available.[9]

Disposal Considerations

Dispose of contents and containers to an authorized hazardous or special waste collection point in accordance with local, regional, and national regulations.[6] Chemical waste generators must consult regulations to ensure complete and accurate classification.[9]

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